

Potential Uses of 2,5,5-Trimethylheptane in Organic Synthesis: A Technical Guide

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Compound of Interest

Compound Name: 2,5,5-Trimethylheptane

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Abstract

2,5,5-Trimethylheptane, a highly branched alkane, is a hydrocarbon with the chemical formula $C_{10}H_{22}$. While its direct applications in organic synthesis are not extensively documented in scientific literature, its structural features—notably the presence of a quaternary carbon and a tertiary carbon—suggest several potential avenues for its use as a starting material or a scaffold in the synthesis of more complex organic molecules. This technical guide explores the prospective utility of **2,5,5-trimethylheptane** in organic synthesis, drawing parallels from the known reactivity of other branched alkanes. We will delve into hypothetical synthetic transformations, including its synthesis, functionalization through halogenation and oxidation, and its potential role in catalytic processes. This document aims to provide a theoretical framework and practical, albeit illustrative, experimental protocols to stimulate further research into the synthetic applications of this compound.

Physicochemical Properties of 2,5,5-Trimethylheptane

A comprehensive understanding of the physical and chemical properties of **2,5,5-trimethylheptane** is crucial for its application in organic synthesis. These properties influence its reactivity, choice of solvents, and reaction conditions.

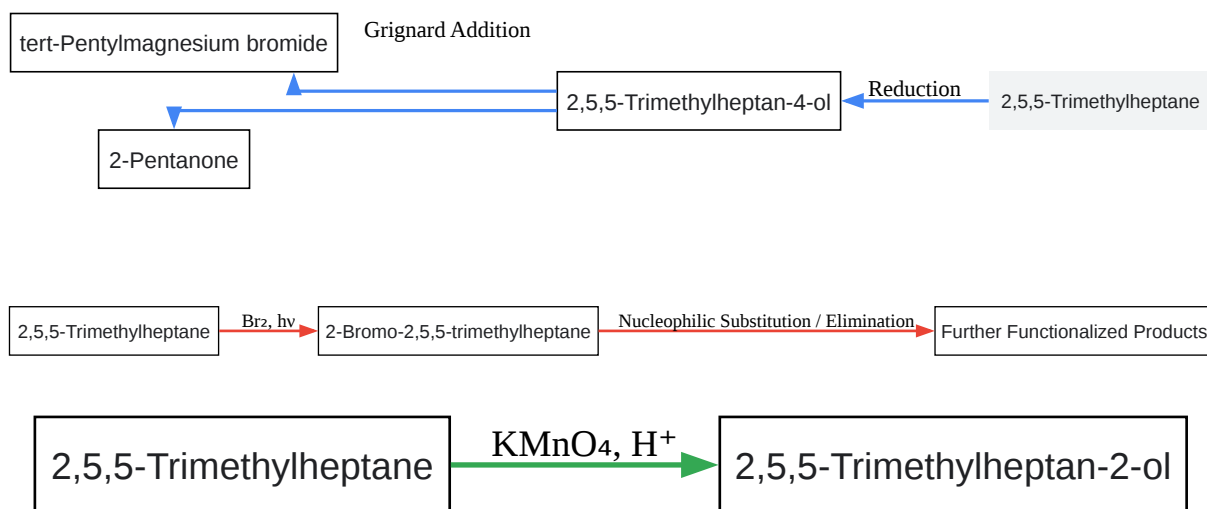
Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂	[1][2]
Molecular Weight	142.28 g/mol	[1]
CAS Number	1189-99-7	[1][3]
IUPAC Name	2,5,5-trimethylheptane	[1]
Canonical SMILES	CCC(C)(C)CCC(C)C	[1]
InChIKey	SOYLPZSOEXZMLE-UHFFFAOYSA-N	[1][2]

Synthesis of 2,5,5-Trimethylheptane

The synthesis of highly branched alkanes can be achieved through various established methods in organic chemistry. A plausible and versatile approach for the synthesis of **2,5,5-trimethylheptane** is the Grignard reaction, which allows for the formation of carbon-carbon bonds.[4][5][6][7][8]

Retrosynthetic Analysis

A retrosynthetic analysis of **2,5,5-trimethylheptane** suggests a disconnection at the C4-C5 bond, leading to two key synthons: a tert-pentyl Grignard reagent and 2-pentanone.



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